

# The Industrial Application of 1-Butyl-3-methylimidazolium Methanesulfonate: A Cost-Benefit Analysis

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## Compound of Interest

**Compound Name:** *1-Butyl-3-methylimidazolium methanesulfonate*

**Cat. No.:** *B1280661*

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A comprehensive guide for researchers, scientists, and drug development professionals on the performance of **1-Butyl-3-methylimidazolium methanesulfonate** ([Bmim][MeSO<sub>3</sub>]) in industrial processes compared to alternative solvents, supported by experimental data.

**1-Butyl-3-methylimidazolium methanesulfonate** ([Bmim][MeSO<sub>3</sub>]) is an ionic liquid (IL) that has garnered significant attention as a potential "green" solvent for various industrial applications, including biomass pretreatment, extractive desulfurization of fuels, and CO<sub>2</sub> capture. Its appeal lies in its low vapor pressure, thermal stability, and tunable physicochemical properties. However, the high cost of ionic liquids remains a primary barrier to their widespread industrial adoption. This guide provides a detailed cost-benefit analysis of using [Bmim][MeSO<sub>3</sub>], comparing its performance with other ionic liquids and conventional solvents, and presenting relevant experimental protocols and process workflows.

## Performance Comparison

The efficacy of [Bmim][MeSO<sub>3</sub>] is highly dependent on the specific application. In biomass pretreatment, its performance in lignin removal and subsequent sugar yields is a key metric. For extractive desulfurization, the efficiency of sulfur compound removal from liquid fuels is paramount. In CO<sub>2</sub> capture, the absorption capacity and selectivity are critical performance indicators. The following tables summarize the available quantitative data to facilitate a comparative analysis.

## Cost Comparison

The economic viability of employing [Bmim][MeSO<sub>3</sub>] is a critical consideration. The following table provides an overview of its market price in comparison to other common ionic liquids and conventional solvents. It is important to note that the production cost of ionic liquids can be significantly higher than their market price, especially for research-grade quantities.

Solvent	CAS Number	Price (USD) per 100g	Supplier
1-Butyl-3-methylimidazolium methanesulfonate	342789-81-5	326.40	Sigma-Aldrich <a href="#">[1]</a>
1-Butyl-3-methylimidazolium chloride	79917-90-1	200.00 (for 50g)	Sigma-Aldrich
1-Butyl-3-methylimidazolium tetrafluoroborate	174501-65-6	-	-
Acetonitrile	75-05-8	-	-
Toluene	108-88-3	-	-

Note: Prices are subject to change and may vary between suppliers and purity grades. The price for [Bmim][Cl] is for 50g and has been included for relative comparison. A 2022 market observation reported a price of \$53.00 per 5g for 1-Butyl-3-methylimidazolium mesylate.[\[2\]](#)

## Performance in Extractive Desulfurization

Extractive desulfurization (EDS) is a promising technology for producing ultra-low sulfur fuels. Ionic liquids are considered effective solvents for this process due to their ability to selectively extract sulfur-containing compounds.

Ionic Liquid	Model Fuel	Sulfur Compound	S-Removal Efficiency (%)	Conditions	Reference
[Bmim] [MeSO <sub>4</sub> ]	-	Thiophene (T)	97.3	with trifluoroacetic acid / H <sub>2</sub> O <sub>2</sub> , 170 min at 50 °C, followed by 10 min ultrasound	[3]
[Bmim] [MeSO <sub>4</sub> ]	-	Benzothiophene (BT)	99.4	with trifluoroacetic acid / H <sub>2</sub> O <sub>2</sub> , 170 min at 50 °C, followed by 10 min ultrasound	[3]
[Bmim] [MeSO <sub>4</sub> ]	-	Dibenzothiophene (DBT)	98.9	with trifluoroacetic acid / H <sub>2</sub> O <sub>2</sub> , 170 min at 50 °C, followed by 10 min ultrasound	[3]
[Bmim]Cl	n-dodecane	Dibenzothiophene (DBT)	81	Mass ratio 1:1, 30 min at 30°C	[4]
[Bmim][BF <sub>4</sub> ]	n-dodecane	Dibenzothiophene (DBT)	73.02	Mass ratio 1:1, 30 min at 30°C	[5]
[Bmim] [HSO <sub>4</sub> ]	Diesel	Various	85.5	-	[6]

The catalytic efficiency of butylmethylimidazolium ([bmim]) based ionic liquids in the synthesis of bis(indolyl)methanes was found to follow the order: [bmim][MeSO<sub>4</sub>] > [bmim][HSO<sub>4</sub>] ≈ [bmim][MeSO<sub>3</sub>].<sup>[7]</sup>

## Performance in Biomass Pretreatment

Ionic liquids can effectively dissolve lignocellulosic biomass, enabling the separation of lignin and improving the accessibility of cellulose for enzymatic hydrolysis.

Ionic Liquid	Biomass Source	Lignin Removal (%)	Glucan Yield (%)	Conditions	Reference
[Bmim] [MeSO <sub>4</sub> ]	Maple wood flour	19	-	-	[8]
[Bmim]Ac	Maple wood flour	>32	65	-	[8]
[C2mim] [OAc]	Switchgrass	-	>90	24h incubation	[9]

## Experimental Protocols

Detailed methodologies are crucial for reproducing and building upon existing research. The following are generalized protocols for key industrial applications of [Bmim][MeSO<sub>3</sub>] and related ionic liquids.

## Extractive Desulfurization of Liquid Fuel

Objective: To remove sulfur-containing compounds from a model liquid fuel using [Bmim][MeSO<sub>3</sub>].

Materials:

- Model liquid fuel (e.g., dibenzothiophene in n-dodecane, 500 ppmw sulfur)
- 1-Butyl-3-methylimidazolium methanesulfonate** ([Bmim][MeSO<sub>3</sub>])

- Extraction vessel (e.g., two-necked flask)
- Magnetic stirrer and hotplate
- Centrifuge
- Sulfur analyzer (e.g., gas chromatography with a sulfur-selective detector)

**Procedure:**

- Mix the model liquid fuel and [Bmim][MeSO<sub>3</sub>] in a specified mass ratio (e.g., 1:1) in the extraction vessel.
- Stir the mixture at a constant temperature (e.g., 30°C) for a defined period (e.g., 30 minutes).
- After extraction, centrifuge the mixture to separate the fuel phase (upper layer) from the ionic liquid phase (lower layer).
- Carefully collect the fuel phase for sulfur content analysis.
- Analyze the sulfur concentration in the treated fuel using a suitable analytical method.
- The ionic liquid phase can be regenerated for reuse by various methods, such as solvent extraction with a volatile organic solvent followed by vacuum drying.[10]

## Biomass Pretreatment for Lignin Extraction and Enzymatic Saccharification

Objective: To fractionate lignocellulosic biomass to enhance enzymatic digestibility.

**Materials:**

- Lignocellulosic biomass (e.g., wood chips, corn stover), dried and milled
- **1-Butyl-3-methylimidazolium methanesulfonate ([Bmim][MeSO<sub>3</sub>])**
- Anti-solvent (e.g., deionized water)

- Filtration or centrifugation equipment
- Cellulase and  $\beta$ -glucosidase enzymes
- Sodium citrate buffer (50 mM, pH 4.8)
- Incubator shaker
- Glucose quantification assay (e.g., HPLC)

**Procedure:**

- Pretreatment:
  - Mix the dried, milled biomass with [Bmim][MeSO<sub>3</sub>] in a reaction vessel.
  - Heat the mixture to a specific temperature (e.g., 120-160°C) for a set duration (e.g., 1-3 hours) with stirring.
- Regeneration of Cellulose-Rich Material:
  - Cool the mixture to room temperature.
  - Add an excess of an anti-solvent (e.g., water) to precipitate the cellulose-rich material.
  - Separate the solid precipitate from the liquid phase (containing dissolved lignin and the ionic liquid) by filtration or centrifugation.
  - Wash the solid residue with the anti-solvent to remove any remaining ionic liquid.
- Enzymatic Hydrolysis:
  - Prepare a slurry of the pretreated biomass in the sodium citrate buffer.
  - Add the cellulase and  $\beta$ -glucosidase enzymes to the slurry.
  - Incubate the mixture at an optimal temperature (e.g., 50°C) with shaking for a specified time (e.g., 24-72 hours).

- Periodically take samples and analyze the glucose concentration to determine the enzymatic digestibility.

## CO<sub>2</sub> Capture

Objective: To measure the CO<sub>2</sub> absorption capacity of [Bmim][MeSO<sub>3</sub>].

Materials:

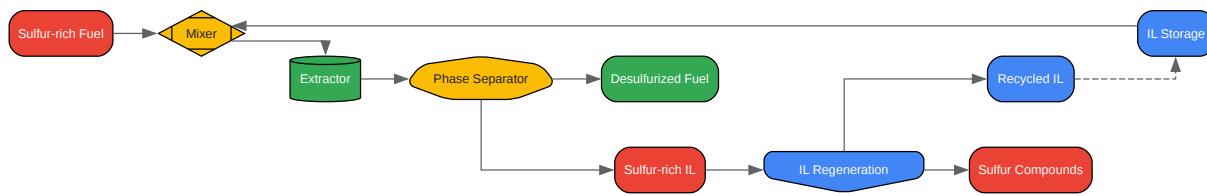
- 1-Butyl-3-methylimidazolium methanesulfonate ([Bmim][MeSO<sub>3</sub>])**
- High-pressure absorption cell
- CO<sub>2</sub> gas cylinder
- Pressure and temperature controllers
- Analytical balance

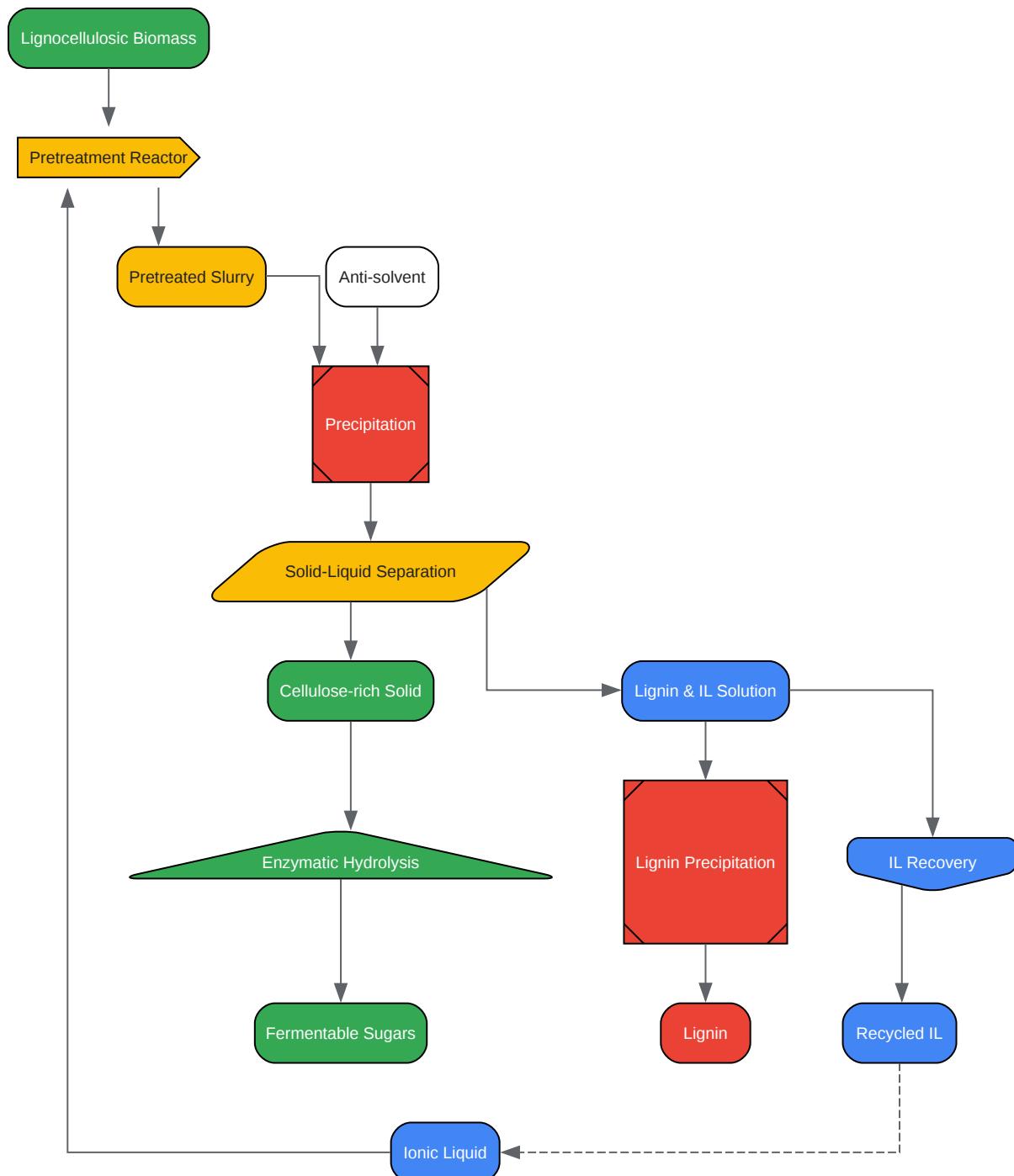
Procedure:

- Place a known mass of [Bmim][MeSO<sub>3</sub>] into the absorption cell.
- Evacuate the cell to remove any residual air.
- Pressurize the cell with CO<sub>2</sub> to a desired pressure and maintain a constant temperature.
- Allow the system to reach equilibrium, monitoring the pressure until it stabilizes.
- The amount of CO<sub>2</sub> absorbed is determined by the pressure drop or by gravimetric methods.
- The absorption capacity can be calculated as moles of CO<sub>2</sub> per mole or kilogram of the ionic liquid. One study found the maximum CO<sub>2</sub> solubility in [C<sub>4</sub>mim][CH<sub>3</sub>SO<sub>3</sub>] at room temperature and 45 bar to be approximately 2.7 mmol/g.[\[11\]](#)

## Process Workflows and Logical Relationships

The following diagrams, generated using Graphviz (DOT language), illustrate typical workflows for industrial processes utilizing ionic liquids.



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